

Technical Support Center: Synthesis of 4,8-Dioxaundecane-1,11-diol

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Compound of Interest

Compound Name: 4,8-Dioxaundecane-1,11-diol

Cat. No.: B1593779

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Welcome to the technical support center for the synthesis of **4,8-Dioxaundecane-1,11-diol**. This guide is designed for researchers, scientists, and professionals in drug development who are looking to improve the yield and troubleshoot the synthesis of this important diol. Here, we provide in-depth technical guidance, troubleshooting protocols, and frequently asked questions based on established chemical principles and field-proven insights.

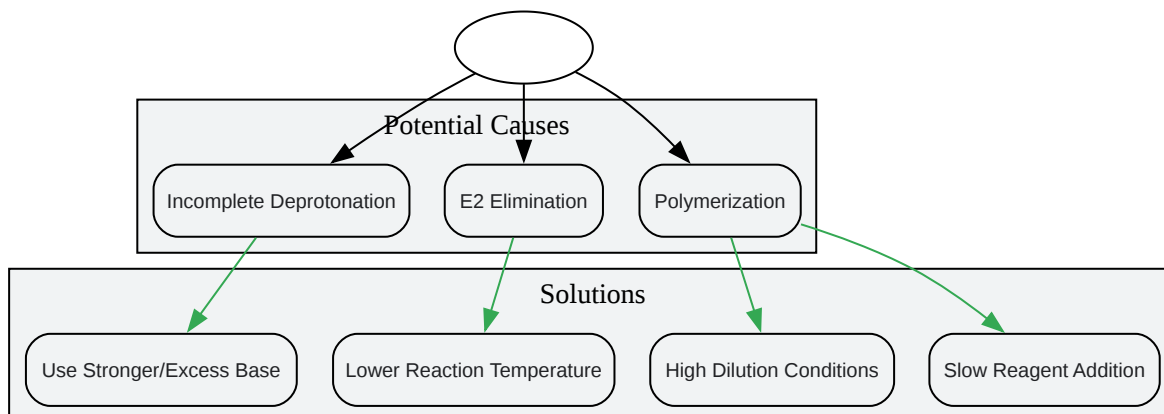
Introduction to the Synthesis of 4,8-Dioxaundecane-1,11-diol

The synthesis of **4,8-Dioxaundecane-1,11-diol**, a symmetrical di-ether, is most commonly achieved via the Williamson ether synthesis. This robust and versatile method involves the reaction of an alkoxide with a primary alkyl halide in an S_N2 reaction.^{[1][2]} For the synthesis of **4,8-Dioxaundecane-1,11-diol**, a common and practical approach involves the reaction of a C3 synthon with a C2 synthon. Specifically, we will focus on the reaction between the sodium salt of 3-(2-hydroxyethoxy)propan-1-ol, which can be formed in situ from 1,3-propanediol and 2-chloroethanol.

The overall proposed reaction scheme is as follows:

Step 1: Formation of the alkoxide

Caption: Williamson Ether Synthesis Workflow



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Caption: Troubleshooting Low Yield Issues

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References

- 1. Williamson ether synthesis - Wikipedia [en.wikipedia.org]
- 2. Williamson Ether Synthesis | ChemTalk [chemistrytalk.org]
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